An In-Depth Technical Guide to 3-Amino-4-methoxypicolinonitrile

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Compound of Interest

Compound Name: *3-Amino-4-methoxypicolinonitrile*

Cat. No.: *B13136900*

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Abstract: This technical guide provides a comprehensive overview of **3-Amino-4-methoxypicolinonitrile**, a heterocyclic compound with significant potential in medicinal chemistry and materials science. As this molecule is not extensively documented in publicly available literature, this guide establishes its foundational chemical properties through deduction and offers a reasoned, scientifically-grounded perspective on its synthesis, potential applications, and relevant biological pathways. We present a proposed synthetic workflow, discuss its potential as a scaffold in drug discovery, and provide detailed protocols and visualizations to aid researchers and drug development professionals in exploring this promising chemical entity.

Introduction and Core Molecular Properties

3-Amino-4-methoxypicolinonitrile, systematically named 3-Amino-4-methoxypyridine-2-carbonitrile, is a substituted picolinonitrile. The pyridine scaffold is a privileged structure in drug discovery, appearing in numerous FDA-approved medications.[1][2] The strategic placement of an amino, a methoxy, and a nitrile group on this ring system creates a molecule with a unique electronic profile and diverse functional handles for chemical modification. The nitrile group, in particular, is a versatile functional group in medicinal chemistry, acting as a hydrogen bond acceptor and a bioisostere for other functionalities.[3][4]

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Given the limited direct literature on this specific compound, its core properties have been deduced based on its constituent atoms.

Table 1: Core Properties of **3-Amino-4-methoxypicolinonitrile**

Property	Value
Molecular Formula	$C_7H_7N_3O$
Molecular Weight	149.15 g/mol
Systematic Name	3-Amino-4-methoxypyridine-2-carbonitrile
CAS Number	Not Assigned

Proposed Synthesis and Experimental Workflow

The synthesis of substituted pyridines can be approached through various routes, including the construction of the pyridine ring from acyclic precursors or the modification of a pre-existing pyridine ring. For **3-Amino-4-methoxypicolinonitrile**, a plausible and efficient strategy involves the modification of a commercially available, appropriately substituted pyridine. A proposed multi-step synthesis is outlined below, starting from 3-Amino-4-methoxypyridine.

Rationale for Synthetic Strategy

This proposed synthesis leverages well-established, high-yielding reactions commonly used in heterocyclic chemistry.

- Halogenation: Introduction of a halogen, specifically bromine, at the 2-position of the pyridine ring is the first critical step. This is achieved via electrophilic aromatic substitution. The halogen then serves as a versatile leaving group for the subsequent introduction of the nitrile functionality.

- Cyanation: The conversion of the aryl bromide to a nitrile is a key transformation. The Sandmeyer reaction, a classic method for converting aryl amines to various functional groups, is not directly applicable here as we start with an amino group that we wish to retain. [1][5] A more direct approach is a metal-catalyzed cyanation of the 2-bromo intermediate.

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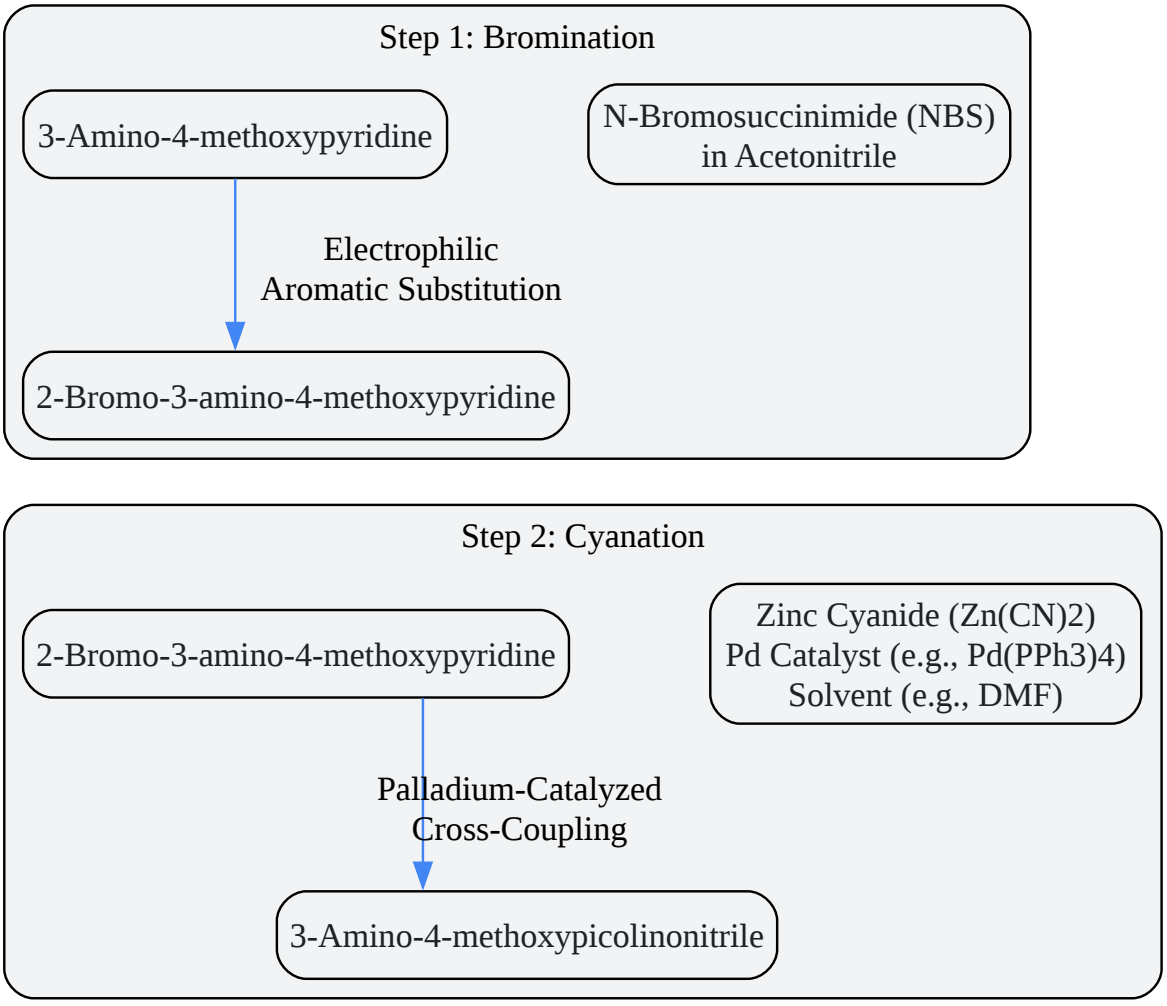
Palladium or nickel-catalyzed cyanation reactions are modern, efficient methods for this purpose, often utilizing zinc cyanide or other cyanide sources.[6][7]

Visualization of Proposed Synthetic Workflow



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Caption: Proposed two-step synthesis of **3-Amino-4-methoxypicolinonitrile**.

Detailed Experimental Protocol (Proposed)

Step 1: Synthesis of 2-Bromo-3-amino-4-methoxypyridine

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- Reaction Setup: To a dry, round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), add 3-Amino-4-methoxypyridine (1.0 equivalent).
- Solvent Addition: Dissolve the starting material in anhydrous acetonitrile.
- Reagent Addition: Cool the solution to 0 °C in an ice bath. Add N-Bromosuccinimide (NBS) (1.05 equivalents) portion-wise over 15-20 minutes, ensuring the temperature remains below 5 °C.
- Reaction Monitoring: Allow the reaction to stir at 0 °C for 1 hour, then warm to room temperature. Monitor the reaction progress by Thin Layer Chromatography (TLC) until the starting material is consumed.
- Work-up: Quench the reaction by adding a saturated aqueous solution of sodium thiosulfate. Extract the aqueous layer with ethyl acetate (3x).
- Purification: Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure. Purify the crude product by column chromatography on silica gel to yield 2-Bromo-3-amino-4-methoxypyridine.

Step 2: Synthesis of **3-Amino-4-methoxypicolinonitrile**

- Reaction Setup: In a Schlenk flask, combine 2-Bromo-3-amino-4-methoxypyridine (1.0 equivalent), zinc cyanide ($Zn(CN)_2$) (0.6 equivalents), and a palladium catalyst such as Tetrakis(triphenylphosphine)palladium(0) ($Pd(PPh_3)_4$) (0.05 equivalents).
- Inert Atmosphere: Evacuate and backfill the flask with an inert gas (argon or nitrogen) three times.
- Solvent Addition: Add anhydrous N,N-Dimethylformamide (DMF) via syringe.
- Reaction Conditions: Heat the reaction mixture to 80-100 °C and stir for 12-24 hours. Monitor the reaction progress by TLC or GC-MS.
- Work-up: Cool the reaction mixture to room temperature. Dilute with ethyl acetate and filter through a pad of celite to remove inorganic salts.

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- Purification: Wash the filtrate with water and brine. Dry the organic layer over anhydrous sodium sulfate and concentrate in vacuo. Purify the resulting crude product by flash column chromatography or recrystallization to obtain pure **3-Amino-4-methoxypicolinonitrile**.

Potential Applications in Drug Discovery

The structural motifs within **3-Amino-4-methoxypicolinonitrile** suggest its potential as a valuable scaffold in medicinal chemistry. Substituted pyridines and picolinonitriles are known to exhibit a wide range of pharmacological activities, including anticancer, anti-inflammatory, and antimicrobial effects.[3][8][9]

Kinase Inhibition

Many small molecule kinase inhibitors feature a heterocyclic core that serves as a scaffold for positioning functional groups to interact with the ATP-binding pocket of the target kinase. The aminopyridine moiety is a well-known "hinge-binder" that forms crucial hydrogen bonds with the kinase hinge region. Picolinonitrile derivatives have been identified as inhibitors of various kinases, including PIM-1 Kinase and VEGFR-2, which are implicated in cancer cell proliferation and angiogenesis.[3] The structure of **3-Amino-4-methoxypicolinonitrile**, with its potential for hydrogen bonding via the amino group and pyridine nitrogen, makes it a prime candidate for development as a kinase inhibitor.

Neuroprotective Agents

Aminopyridine derivatives have also been explored for their neuroprotective properties, particularly in the context of Alzheimer's disease.[10][11] The ability of the pyridine ring to cross the blood-brain barrier and the diverse functionalization possibilities make this scaffold suitable for designing multi-target-directed ligands that can, for example, inhibit acetylcholinesterase and prevent amyloid-beta peptide aggregation.

Visualization of a Potential Target Pathway

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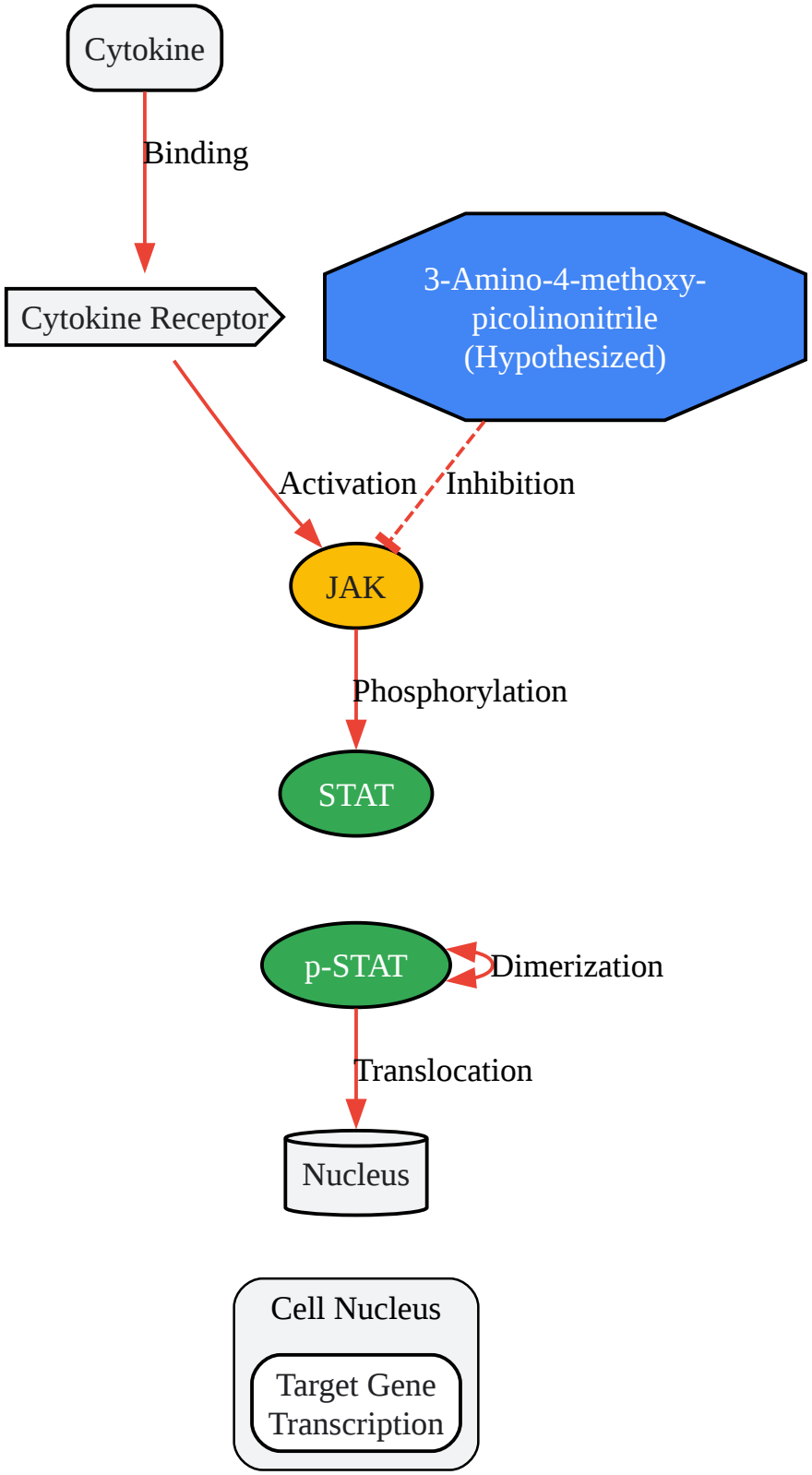

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Caption: Hypothesized inhibition of the JAK-STAT signaling pathway.

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Conclusion

While **3-Amino-4-methoxypicolinonitrile** remains a largely unexplored molecule, its structural features strongly suggest its potential as a valuable building block for the development of novel therapeutic agents and functional materials. This guide provides a foundational understanding of its core properties, a plausible and detailed synthetic route, and a rationale for its potential applications in drug discovery, particularly as a kinase inhibitor. The protocols and insights presented herein are intended to serve as a launchpad for researchers to synthesize, characterize, and evaluate the biological activity of this promising compound, thereby accelerating innovation in medicinal chemistry.

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